

Essential Guide to the Safe Disposal of Nemiralisib

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Compound of Interest

Compound Name: *Nemiralisib*

Cat. No.: *B609524*

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This document provides crucial safety and logistical information for the proper handling and disposal of **Nemiralisib** (also known as GSK-2269557), a phosphoinositide 3-kinase δ (PI3K δ) inhibitor used in research. Adherence to these procedures is vital for ensuring personnel safety and environmental protection.

Hazard and Safety Data

Nemiralisib is classified as a hazardous substance. All personnel handling this compound must be fully aware of its potential risks and take appropriate precautions. The following table summarizes key hazard information derived from safety data sheets (SDS).

Hazard Category	GHS Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed.	[1]
Skin Irritation	H315	Causes skin irritation.	
Eye Irritation	H319	Causes serious eye irritation.	
Respiratory Irritation	H335	May cause respiratory irritation.	
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.	
Hazardous to the Aquatic Environment (Chronic)	H410 / H412	Very toxic to aquatic life with long lasting effects. Harmful to aquatic life with long lasting effects.	[1]

Experimental Protocol: Nemiralisib Waste Disposal

The required method for the disposal of **Nemiralisib** and its associated waste is incineration by a licensed environmental management vendor.[2] Do not dispose of **Nemiralisib** down the drain or in regular trash.[3]

1. Required Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment at all times, including a lab coat, safety goggles with side-shields, and chemical-resistant gloves.[1]
- When handling the powder form outside of a certified chemical fume hood, a suitable respirator is required.[1]

2. Waste Segregation and Collection:

- Solid Waste:

- Pure Compound/Unused Product: Collect any unused or expired **Nemiralisib** powder in its original container or a clearly labeled, sealed waste container.
- Contaminated Labware: All disposable items that have come into direct contact with **Nemiralisib** (e.g., pipette tips, weigh boats, gloves, bench paper) must be considered hazardous waste.
- Collect these contaminated materials in a dedicated, sealed, and clearly labeled hazardous waste container (e.g., a labeled bag or bin).
- Liquid Waste:
 - Stock Solutions: Collect all solutions containing **Nemiralisib** in a dedicated, sealed, and properly labeled hazardous liquid waste container.
 - Incompatible Materials: Do not mix **Nemiralisib** waste with strong acids, bases, or strong oxidizing/reducing agents.[\[1\]](#)[\[4\]](#)

3. Spillage Management:

- Evacuate non-essential personnel from the area.[\[4\]](#)
- Ensure adequate ventilation. Avoid breathing dust.[\[4\]](#)
- For solid spills, carefully sweep up the material or use a HEPA-filtered vacuum. Avoid generating dust.[\[4\]](#)
- For liquid spills, cover with a suitable absorbent material.[\[4\]](#)
- Collect the spillage and absorbed material into a sealed, labeled hazardous waste container.[\[1\]](#)
- Clean the spill area thoroughly with soap and water.

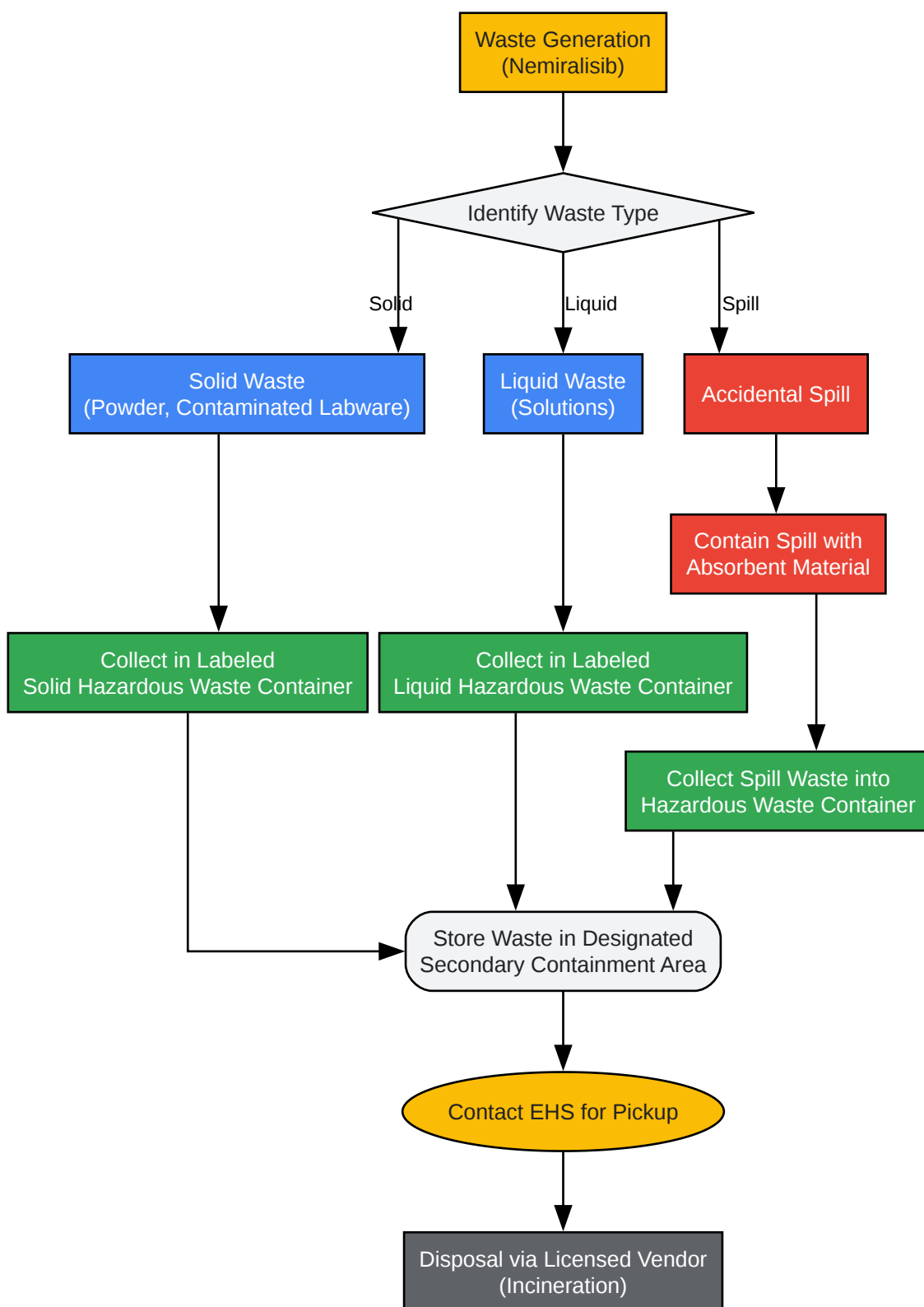
4. Storage and Disposal:

- Store all **Nemiralisib** waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[2\]](#)

- Ensure all waste is documented on a hazardous waste manifest for tracking purposes, as required by regulations.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Nemiralisib** waste in a laboratory setting.



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Caption: Workflow for **Nemiralisib** waste segregation and disposal.

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